

Personal protective equipment for handling 5-OxoETE methyl ester

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Compound of Interest

Compound Name: 5-OxoETE methyl ester

Cat. No.: B3026266

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Essential Safety and Handling Guide for 5-OxoETE Methyl Ester

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **5-OxoETE methyl ester** in a laboratory setting. The information is targeted towards researchers, scientists, and professionals in drug development to ensure safe handling and maintain a secure research environment.

Quantitative Data Summary

For safe and effective use, it is crucial to be aware of the physical and chemical properties of **5-OxoETE methyl ester**. The following table summarizes the available quantitative data for this compound.

Property	Value	Source
Formal Name	5-oxo-6E,8Z,11Z,14Z-eicosatetraenoic acid, methyl ester	[1]
CAS Number	74785-00-5	[1]
Molecular Formula	C ₂₁ H ₃₂ O ₃	[1]
Molecular Weight	332.5 g/mol	[1]
Formulation	A solution in ethanol	[1]
Purity	≥95%	[1]
λ _{max}	280 nm	[1]
Storage Temperature	-20°C	[1]
Stability	≥ 2 years (at -20°C)	[1]

Personal Protective Equipment (PPE)

When handling **5-OxoETE methyl ester**, adherence to standard laboratory safety protocols is paramount to minimize exposure and ensure personal safety. The following personal protective equipment is required.

- **Eye Protection:** Chemical safety goggles or glasses with side shields are mandatory to protect against splashes.[2][3]
- **Hand Protection:** Chemical-resistant gloves, such as nitrile gloves, are required to prevent skin contact.[2][4] If direct contact occurs, gloves should be removed and replaced immediately, followed by hand washing.
- **Body Protection:** A standard laboratory coat must be worn to protect skin and personal clothing from contamination.[2][5]
- **Respiratory Protection:** While not generally required for small quantities in a well-ventilated area, a fume hood should be used when handling larger volumes or if there is a risk of generating aerosols.

Operational and Disposal Plans

Proper handling and disposal of **5-OxoETE methyl ester** are critical for maintaining a safe and compliant laboratory environment. The following procedural guidance outlines the key steps from receipt to disposal.

Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- Store the container upright in a designated, well-ventilated, and cool area at -20°C.[1]
- Keep away from heat, sparks, and open flames.[6]

Handling and Preparation of Solutions:

- All handling of **5-OxoETE methyl ester** should be conducted in a well-ventilated laboratory, preferably within a chemical fume hood to minimize inhalation exposure.
- Before handling, ensure that an eyewash station and safety shower are readily accessible.[6]
- Allow the vial to warm to room temperature before opening to avoid condensation.
- When preparing solutions, use the appropriate solvent as indicated by the supplier (e.g., ethanol).

Accidental Release Measures:

- In the event of a small spill, absorb the material with an inert absorbent material (e.g., vermiculite, sand, or earth).
- Place the contaminated material into a sealed, labeled container for chemical waste disposal.[6]
- Ventilate the area of the spill.
- For larger spills, evacuate the area and contact the appropriate environmental health and safety office.

First Aid Procedures:

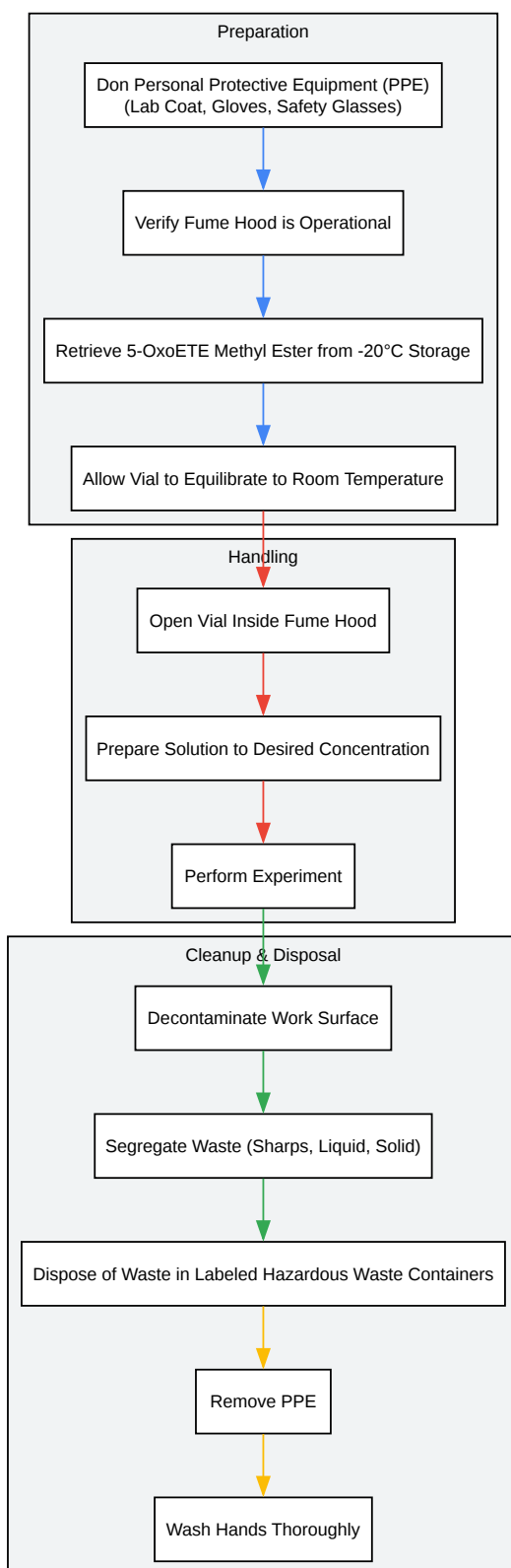
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[\[6\]](#)
- Skin Contact: In case of contact, immediately wash skin with soap and plenty of water.[\[7\]](#) Remove contaminated clothing. If irritation develops, seek medical attention.
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.[\[7\]](#)
- Ingestion: Do not induce vomiting. Wash out mouth with water. Never give anything by mouth to an unconscious person. Seek medical attention.[\[7\]](#)

Disposal Plan:

- All waste materials, including empty containers, unused product, and contaminated absorbent materials, must be disposed of as hazardous chemical waste.
- Follow all federal, state, and local regulations for hazardous waste disposal.[\[7\]](#)[\[8\]](#)
- Do not dispose of down the drain or in regular trash.[\[8\]](#)

Experimental Workflow

The following diagram illustrates the standard workflow for handling **5-OxoETE methyl ester** in a laboratory setting.



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Caption: Workflow for Safe Handling of **5-OxoETE Methyl Ester**.

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